

"2-Chloro-5-hydrazinylpyridine" molecular structure and weight

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Compound of Interest

Compound Name: 2-Chloro-5-hydrazinylpyridine

Cat. No.: B136667

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An In-depth Technical Guide to 2-Chloro-5-hydrazinylpyridine

This technical guide provides a detailed overview of the molecular structure and properties of **2-Chloro-5-hydrazinylpyridine**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

2-Chloro-5-hydrazinylpyridine is a heterocyclic organic compound. Its structural and physical properties are summarized in the table below, providing a foundational dataset for research and experimental design.

Property	Value	Reference
Molecular Formula	C5H6CIN3	[1]
Molecular Weight	143.57 g/mol	[1]
IUPAC Name	(6-chloropyridin-3-yl)hydrazine	[1]
CAS Number	145934-89-0	[1]
SMILES	C1=CC(=NC=C1NN)Cl	[1]
InChIKey	XHEJLXPUJJYRBJ- UHFFFAOYSA-N	[1]
Hydrogen Bond Donor Count	2	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-Chloro-5-hydrazinylpyridine** is depicted in the following diagram. This visualization illustrates the arrangement of atoms and the bonding within the molecule, highlighting the pyridine ring substituted with a chlorine atom and a hydrazinyl group.

Molecular structure of **2-Chloro-5-hydrazinylpyridine**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or application of **2-Chloro-5-hydrazinylpyridine** are not readily available in public databases. Researchers interested in utilizing this compound are advised to consult chemical suppliers or relevant patent literature for potential synthetic routes and handling procedures. As a starting point, analogous reactions involving the nucleophilic substitution of a chloro-substituted pyridine with hydrazine hydrate could be explored under controlled laboratory conditions. Standard laboratory safety protocols, including the use of personal protective equipment, should be strictly followed when handling this and any related chemical reagents.

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References

- 1. 2-Chloro-5-hydrazinylpyridine | C5H6ClN3 | CID 10855584 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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